

# Tizoxanide vs. Tizoxanide Glucuronide: A Headto-Head Comparison of In Vitro Activity

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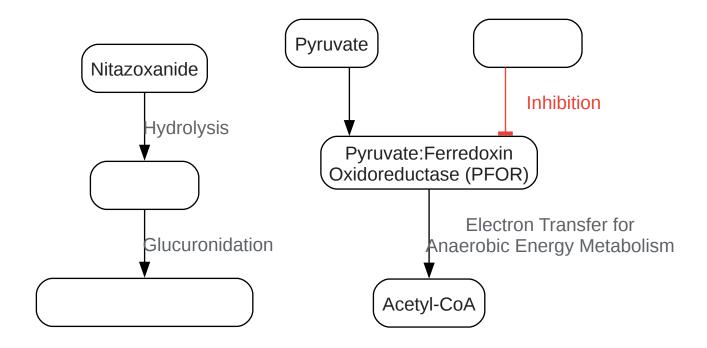
### Introduction

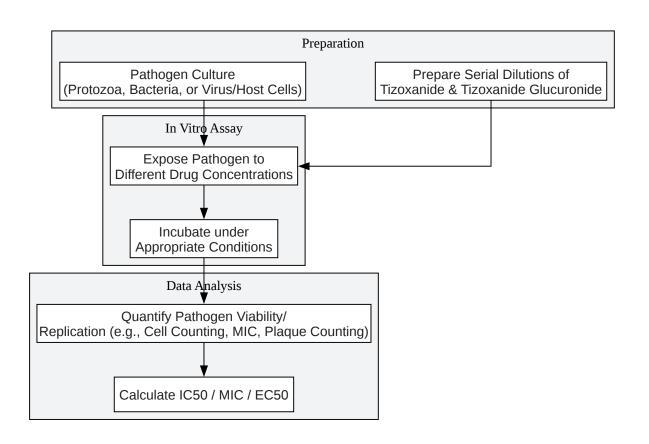
Nitazoxanide, a broad-spectrum anti-infective agent, undergoes rapid deacetylation in vivo to its primary active metabolite, **tizoxanide**. **Tizoxanide** is further metabolized, predominantly through glucuronidation, to form **tizoxanide** glucuronide. Understanding the comparative activity of **tizoxanide** and its glucuronide metabolite is crucial for a comprehensive assessment of the drug's overall efficacy and pharmacokinetic profile. This guide provides a head-to-head comparison of the in vitro activity of **tizoxanide** and **tizoxanide** glucuronide, supported by experimental data and detailed methodologies.

## **Metabolic Pathway of Nitazoxanide**

Nitazoxanide is a prodrug that is rapidly converted to its active form, **tizoxanide**, which is then metabolized to **tizoxanide** glucuronide.









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